

Inter-laboratory Insights into N-Nitrosovarenicline Quantification: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

CAS No.: 2755871-02-2

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For researchers, scientists, and drug development professionals, this guide provides a comparative overview of analytical approaches for the quantification of **N-Nitrosovarenicline**, a nitrosamine impurity of concern in varenicline drug products. While formal inter-laboratory comparison studies are not publicly available, this document compiles and analyzes data from regulatory bodies and scientific publications to offer insights into method performance and results from different analytical approaches.

In 2021, the U.S. Food and Drug Administration (FDA) reported the presence of **N-Nitrosovarenicline** in some varenicline products, a medication for smoking cessation.^{[1][2]} This discovery prompted recalls and highlighted the need for robust analytical methods to quantify this potential carcinogen.^{[3][4][5]} The FDA has established an acceptable daily intake limit of 37 ng for **N-Nitrosovarenicline**.^{[1][3][6]}

This guide presents a summary of quantitative data from FDA laboratory analyses of various varenicline products, alongside a comparison of analytical methodologies from the FDA and other scientific sources.

Quantitative Data Summary

The following table summarizes the levels of **N-Nitrosovarenicline** found in different varenicline products as reported by the FDA. This data, while not from a formal round-robin study, provides a snapshot of the varying levels of this impurity across different manufacturers and lots, reflecting the application of analytical methods in a real-world regulatory setting.

Table 1: **N-Nitrosovarenicline** Levels in Varenicline Products (FDA Laboratory Analysis)[1]

Manufacturer	Product	Lots Tested	N-nitroso-varenicline level in micrograms/ta blet (nanograms/ta blet)	N-nitroso-varenicline level in parts per million (ppm)
Pfizer	Chantix (varenicline) 1mg	EA6080, EC9841, EC9847, EC9848, EX2099, DR5086	0.15-0.47 (150-470)	155-474
Par Pharmaceuticals	Varenicline 1 mg	31960807, 31960801	0.003 (3)	3
Apotex	APO-Varenicline Tartrate 1 mg	TG2183, TG2181, TG2182	0.027-0.044 (27-44)	27-44
Apotex	APO-Varenicline Tartrate 0.5 mg	TG2180, TG2178, TG2179	0.014-0.021 (14-21)	27-42

Comparison of Analytical Method Performance

Various high-sensitivity analytical methods have been developed for the quantification of **N-Nitrosovarenicline**. The most common technique is Liquid Chromatography with Mass

Spectrometry (LC-MS). The table below compares key performance parameters of methods published by the FDA and other organizations.

Table 2: Comparison of **N-Nitrosovarenicline** Quantification Method Parameters

Parameter	FDA Method[7]	SCIEX Method[3]	Shimadzu Method[8]	Research Article Method[9]
Instrumentation	LC-ESI-HRMS	QTRAP 5500+ System (LC-MS/MS)	LCMS-9050 (LC/MS-QTOF)	Liquid Chromatography Mass Spectrometry
Limit of Detection (LOD)	0.2 ppm	0.02 ng/mL	Not explicitly stated	0.13 ppm
Limit of Quantitation (LOQ)	1.0 ppm	0.10 ng/mL	Not explicitly stated	0.66 ppm
Linear Range	1.0 – 200 ppm	0.1 - 50 ng/mL	0.1 - 50 ng/mL	9.64 ppm - 80.31 ppm
Recovery	Not explicitly stated	Average of 102.0%	95.86% - 106.65%	98.92% - 118.78%

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in this guide. These protocols outline the sample preparation and analytical conditions used for the quantification of **N-Nitrosovarenicline**.

FDA Published Method (LC-ESI-HRMS)[7][10]

- Sample Preparation (Drug Product):
 - Crush an appropriate number of tablets to achieve a target concentration of 0.5 mg/mL varenicline in methanol.

- Transfer the crushed powder to a 15 mL glass centrifuge tube.
- Add the appropriate volume of methanol and vortex for about a minute.
- Shake the sample for 40 minutes using a mechanical wrist-action shaker.
- Centrifuge the sample for 15 minutes at 4500 rpm.
- Filter the supernatant using a 0.22 μ m PVDF syringe filter into an HPLC vial for analysis.
- Sample Preparation (Drug Substance):
 - Accurately weigh approximately 43 mg of varenicline tartrate drug substance and transfer it to a 50 mL volumetric flask.
 - Dilute to volume with methanol and mix until fully dissolved.
 - Filter the solution using a 0.22 μ m PVDF syringe filter into an HPLC vial for analysis.
- Chromatographic Conditions:
 - Mobile Phase A: Water with 0.1% Formic Acid
 - Mobile Phase B: Methanol with 0.1% Formic Acid
- Detection: High-resolution and high-mass accuracy (HRAM) mass spectrometer monitoring the accurate m/z value of the protonated impurity ion.

SCIEX Application Note Method (QTRAP 5500+ System)[3]

- Sample Preparation:
 - Crush a suitable amount of varenicline tablets.
 - Weigh approximately 5 mg of the crushed tablet and dilute with methanol to a concentration of 1 mg/mL.
 - Vortex the solution for 30 seconds, followed by sonication for 15 minutes.

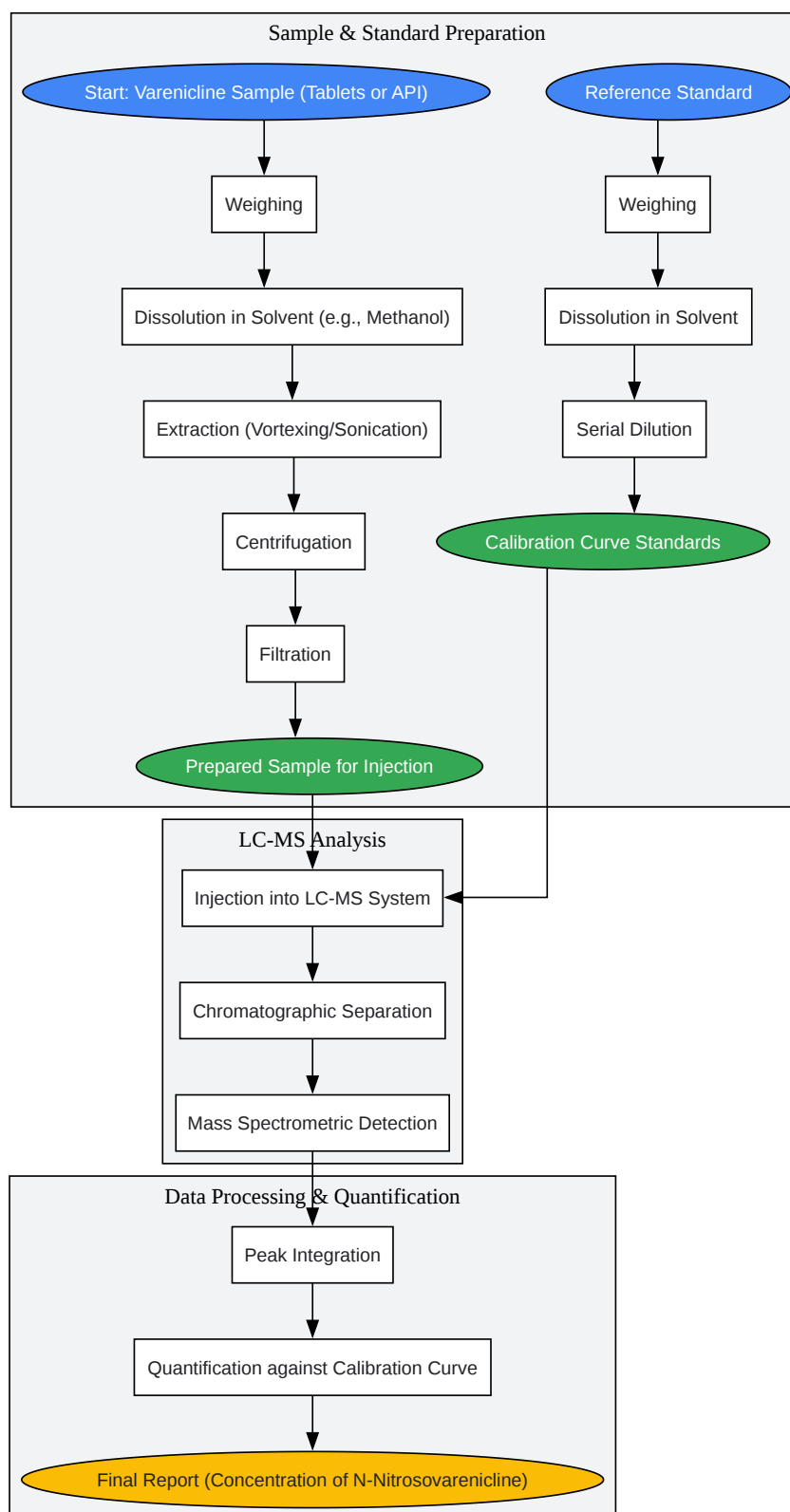
- Standard Preparation:
 - Weigh approximately 5 mg of **N-Nitrosovarenicline** reference standard and dilute with methanol to a concentration of 1 mg/mL.
 - Vortex for 30 seconds and sonicate for approximately 10 minutes to dissolve.
 - Prepare a series of standard solutions ranging from 0.02 to 50 ng/mL.

Shimadzu Application Note Method (LCMS-9050)[8]

- Sample Preparation (Drug Product):
 - Grind an appropriate number of varenicline tartrate tablets into a fine powder.
 - Accurately weigh an appropriate amount of the powder and dissolve it in methanol to prepare a solution with a varenicline concentration of 0.5 mg/mL.
 - Sonicate the solution for 40 minutes.
 - Centrifuge at 4500 rpm for 15 minutes.
 - Filter the supernatant through a membrane filter to obtain the test solution.
- Sample Preparation (API):
 - Accurately weigh 48 mg of varenicline tartrate API sample into a centrifuge tube.
 - Add 50 mL of methanol and vortex to dissolve.
 - Filter the solution through a membrane filter to obtain the test solution.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the quantification of **N-Nitrosovarenicline** in pharmaceutical products.



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Caption: General workflow for **N-Nitrosovarenicline** quantification.

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References

- 1. [fda.gov](https://www.fda.gov) [fda.gov]
- 2. Collaborative reliance in medicine safety and quality regulation: Investigation of experiences in handling N-nitrosamine impurities among ZaZiBoNa participating countries - PMC [pmc.ncbi.nlm.nih.gov]
- 3. [sciex.com](https://www.sciex.com) [sciex.com]
- 4. [resolvemass.ca](https://www.resolvemass.ca) [resolvemass.ca]
- 5. Could APO-varenicline and cytisine be solutions for the shortage of varenicline in Brazil? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Laboratory analysis of varenicline products by FDA - Limits of Nitrosamines - Nitrosamines Exchange [nitrosamines.usp.org]
- 7. [fda.gov](https://www.fda.gov) [fda.gov]
- 8. [shimadzu.com](https://www.shimadzu.com) [shimadzu.com]
- 9. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 10. Nitrosamine in Varenicline particularly Nitroso-varenicline - N-nitrosamines Chemistry - Nitrosamines Exchange [nitrosamines.usp.org]
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